

Synonyms and alternative names for Methyl 5-amino-2-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 5-amino-2-hydroxybenzoate*

Cat. No.: *B125376*

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An In-depth Technical Guide to Methyl 5-amino-2-hydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-amino-2-hydroxybenzoate**, a versatile chemical compound with applications in various scientific fields. The document details its chemical identity, physical properties, synthesis, and analytical characterization.

Chemical Identity and Nomenclature

Methyl 5-amino-2-hydroxybenzoate is a substituted aromatic compound. For clarity and comprehensive database searching, a variety of synonyms and alternative names are used to refer to this molecule.

A structured summary of its identifiers is provided in Table 1.

Table 1: Synonyms and Chemical Identifiers for **Methyl 5-amino-2-hydroxybenzoate**

Identifier Type	Value
Systematic Name	Methyl 5-amino-2-hydroxybenzoate
Common Synonyms	Methyl 5-aminosalicylate, 5-Amino-2-hydroxybenzoic acid methyl ester, Mesalazine Methyl Ester, Methyl m-aminosalicylate
CAS Registry No.	42753-75-3
Molecular Formula	C ₈ H ₉ NO ₃
Molecular Weight	167.16 g/mol
InChI	InChI=1S/C8H9NO3/c1-12-8(11)6-4-5(9)2-3-7(6)10/h2-4,10H,9H2,1H3
InChIKey	MXUHMQZOATZRIK-UHFFFAOYSA-N
SMILES	<chem>COC(=O)C1=C(C=CC(=C1)N)O</chem>

Physicochemical Properties

Methyl 5-amino-2-hydroxybenzoate is typically a white to off-white crystalline solid.^[1] While a specific boiling point is not readily available in the literature, its melting point has been reported. The compound exhibits limited solubility in water but is soluble in organic solvents such as ethanol and acetone.^[1] A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Methyl 5-amino-2-hydroxybenzoate**

Property	Value	Reference
Physical State	Crystalline Solid	[1]
Appearance	White to off-white	[1]
Melting Point	93-95 °C	[2]
Boiling Point	Data not available	
Solubility in Water	Limited solubility	[1]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1]

Synthesis and Experimental Protocols

The synthesis of **Methyl 5-amino-2-hydroxybenzoate** is most commonly achieved through the Fischer esterification of 5-aminosalicylic acid with methanol in the presence of an acid catalyst. A detailed experimental protocol is provided below.

Fischer Esterification of 5-Aminosalicylic Acid

This protocol is adapted from a documented synthetic procedure.[2]

Materials:

- 5-Aminosalicylic acid (500 g, 3.26 mol)
- Methanol (3500 mL)
- Thionyl chloride (600 mL, 8.16 mol)
- 25% (w/v) Sodium hydroxide solution
- 20% (w/v) Sodium carbonate solution
- Water
- 5-liter four-necked flask equipped with a reflux condenser, a dropping funnel, a thermometer, and a mechanical stirrer.

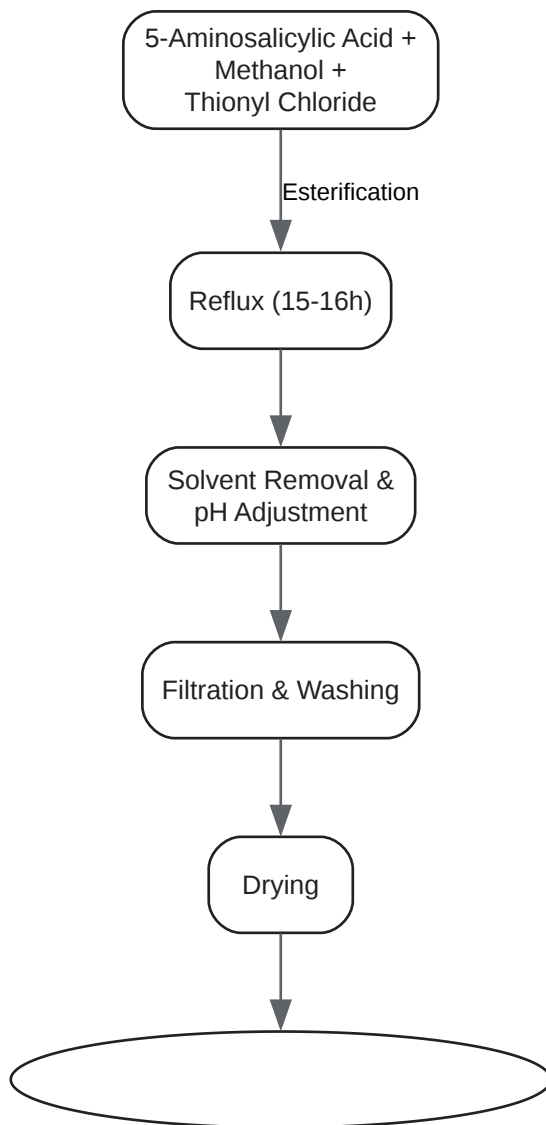
Procedure:

- To the four-necked flask, add methanol and 5-aminosalicylic acid. Begin stirring the mixture.
- Maintain the reaction temperature between 35-40 °C and slowly add thionyl chloride dropwise over approximately 2 hours.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 15-16 hours. The mixture will gradually turn into a brown, dilute slurry.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the concentration of the starting material, 5-aminosalicylic acid, is below 1.0%.
- Once the reaction is complete, distill off approximately 2000 mL of methanol under atmospheric pressure.
- Azeotropically distill the remaining methanol with water (3 x 1000 mL) under reduced pressure (200-250 mmHg) to obtain a slurry.
- Pour the slurry into 3500 mL of water.
- Adjust the pH of the mixture first to 5.0 with a 25% (w/v) sodium hydroxide solution (approximately 750 mL) and then to a final pH of 7.0-7.5 with a 20% (w/v) sodium carbonate solution (approximately 300 mL).
- Filter the precipitated solid and wash the filter cake with water (2 x 1000 mL).
- Dry the solid to a constant weight at 65 °C under reduced pressure (250 mmHg) to yield **Methyl 5-amino-2-hydroxybenzoate**.

Expected Yield: Approximately 490 g (90%).

The following diagram illustrates the general workflow for the synthesis and purification of **Methyl 5-amino-2-hydroxybenzoate**.

Synthesis and Purification Workflow



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Synthesis and Purification Workflow

Analytical Characterization

The identity and purity of synthesized **Methyl 5-amino-2-hydroxybenzoate** can be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H -NMR (CDCl_3):
 - δ 3.92 ppm (3H, singlet, Ar-COOCH₃)
 - δ 6.85 ppm (2H, multiplet, Ar-H)
 - δ 7.16 ppm (1H, doublet, $J=2.73$ Hz, Ar-H)[2]

Mass Spectrometry (MS):

- m/z : 167 (M^+), 135, 107, 79[2]

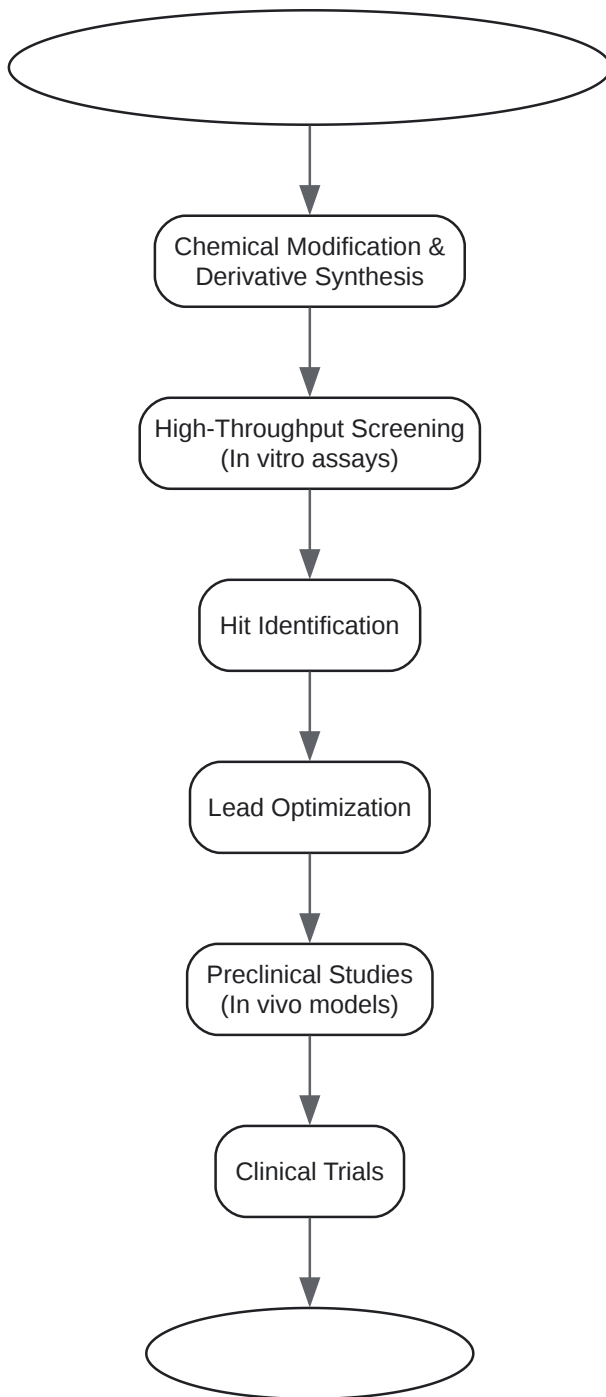
Biological Activity and Potential Applications

While **Methyl 5-amino-2-hydroxybenzoate** is primarily utilized as a versatile intermediate in organic synthesis, particularly in the pharmaceutical and dye industries, some potential biological activities have been suggested.[1] It is often considered for its potential antimicrobial properties.[1]

Currently, there is a lack of specific studies detailing its mechanism of action or its involvement in defined signaling pathways. Its structural similarity to salicylic acid and mesalazine (5-aminosalicylic acid) suggests that it could potentially be investigated for anti-inflammatory or related activities. However, further research is required to elucidate its specific biological functions.

Given its role as a synthetic intermediate, a logical workflow for its potential application in drug discovery is presented below.

Drug Discovery and Development Workflow

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- To cite this document: BenchChem. [Synonyms and alternative names for Methyl 5-amino-2-hydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b125376#synonyms-and-alternative-names-for-methyl-5-amino-2-hydroxybenzoate\]](https://www.benchchem.com/product/b125376#synonyms-and-alternative-names-for-methyl-5-amino-2-hydroxybenzoate)

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